Mass Spectrometry Analysis of SILAC Labeled Peptides: Application Notes and Protocols

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Compound of Interest

Compound Name: *L-Lysine-13C dihydrochloride*

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This document provides a detailed guide for the quantitative analysis of proteins and their post-translational modifications using Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC) coupled with mass spectrometry. The protocols outlined below cover the entire workflow, from cell culture and sample preparation to data acquisition and analysis, with a specific application focus on studying the Epidermal Growth Factor Receptor (EGFR) signaling pathway.

Introduction to SILAC

Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC) is a powerful metabolic labeling strategy for accurate and robust quantitative proteomics.[1] This technique involves the incorporation of non-radioactive, stable isotope-labeled amino acids into the entire proteome of cultured cells. Typically, two populations of cells are grown in media that are identical except for the isotopic composition of specific essential amino acids, such as arginine and lysine. One population is cultured in "light" medium containing the natural amino acids, while the other is cultured in "heavy" medium containing amino acids labeled with heavy isotopes (e.g., ^{13}C or ^{15}N).

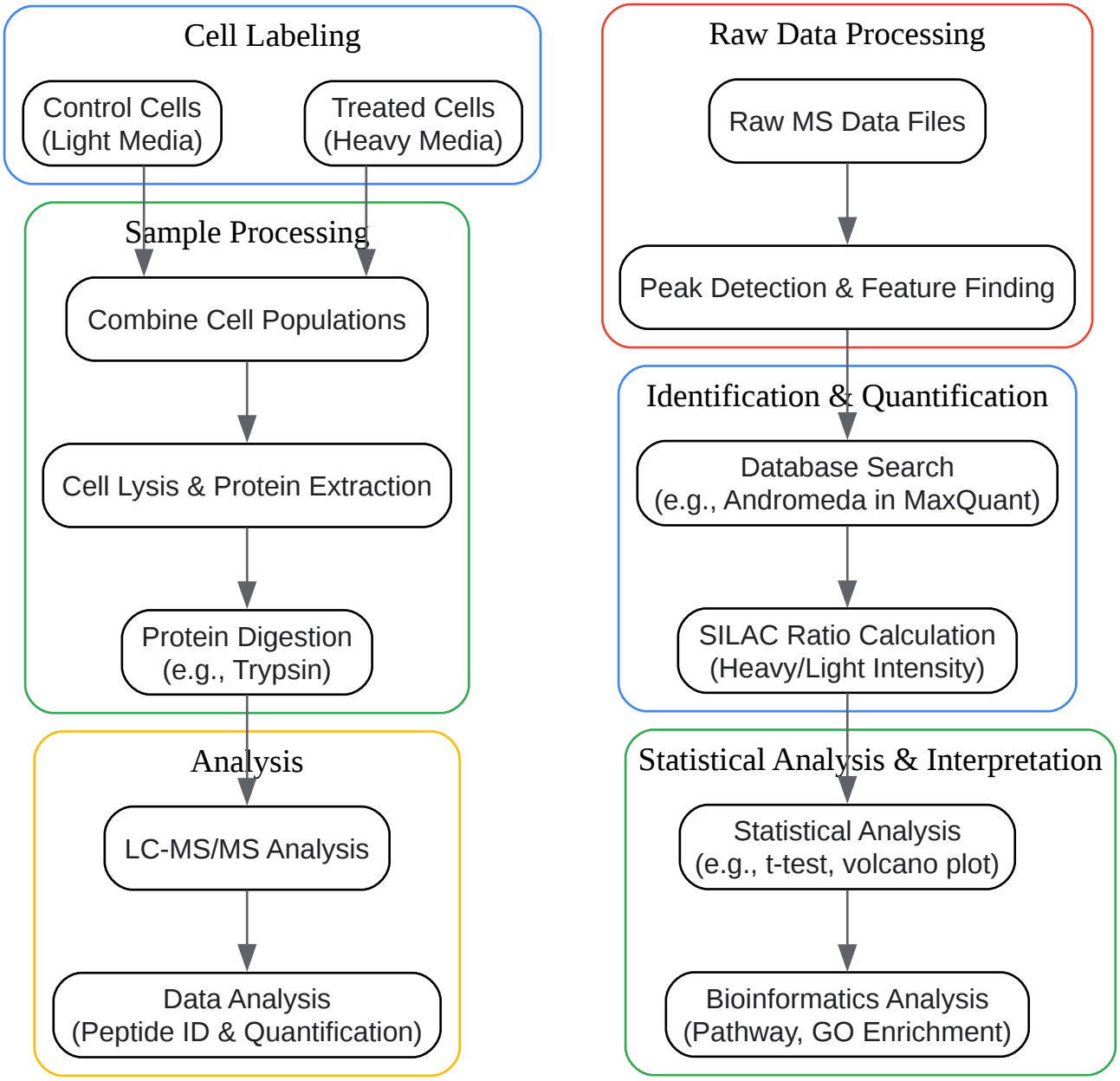
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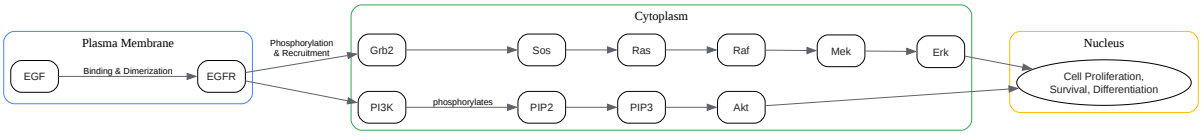
After a sufficient number of cell divisions to ensure complete incorporation of the labeled amino acids, the two cell populations can be subjected to different experimental conditions (e.g., drug treatment vs. control). The cell populations are then combined, and the proteins are extracted, digested into peptides, and analyzed by mass spectrometry. Since the "light" and "heavy" peptides are chemically identical, they co-elute during liquid chromatography and are detected simultaneously by the mass spectrometer. The relative quantification of proteins is determined by comparing the signal intensities of the heavy and light peptide pairs.

Experimental Workflow

The overall experimental workflow for a SILAC experiment is depicted below. This process ensures that experimental variations are minimized as the samples are combined at an early stage.

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